

Safeguarding Health and Environment: Proper Disposal of Lenalidomide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lenalidomide*

Cat. No.: *B1683929*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of **lenalidomide**, a potent cytotoxic compound, is a critical component of laboratory safety and environmental responsibility. Due to its hazardous nature, stringent protocols must be followed to mitigate risks of exposure and contamination. **Lenalidomide** is classified as a hazardous drug that may impair fertility, harm an unborn child, and cause organ damage through prolonged or repeated exposure. Consequently, all waste materials contaminated with **lenalidomide** must be managed as cytotoxic waste.

Personal Protective Equipment (PPE)

The first line of defense when handling **lenalidomide** is the correct use of Personal Protective Equipment (PPE). This is essential to minimize any risk of exposure. The following table outlines the necessary PPE when handling this compound.

PPE Component	Specification	Rationale
Gloves	Chemo-protectant, non-sterile, with reinforced fingertips and long cuffs.	Prevents skin contact with the cytotoxic compound.
Gown	Long-sleeved, impermeable, with cuffs and back closure.	Protects skin and personal clothing from contamination.
Eye Protection	Tightly fitting safety goggles or a face shield.	Protects eyes from splashes or aerosolized particles.
Respiratory Protection	NIOSH-approved respirator (e.g., N95).	Required when handling

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com